

Standard Operating Procedure for the LT052 Personnel Lifter

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Compound of Interest

Compound Name: LT052

Cat. No.: B1193067

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Disclaimer: The following guide is a summary of essential safety and operational information for the **LT052**, identified as the Lift-Rite Sprint Personnel Lifter. This document is intended to supplement, not replace, the official Owner and Operating Instructions Manual. Always refer to the manufacturer's manual before operation.

This document provides researchers, scientists, and drug development professionals with a comprehensive guide to the safe and efficient use of the **LT052** personnel lifter within a laboratory or research environment. Adherence to these procedures is critical for ensuring personnel safety and maintaining equipment integrity.

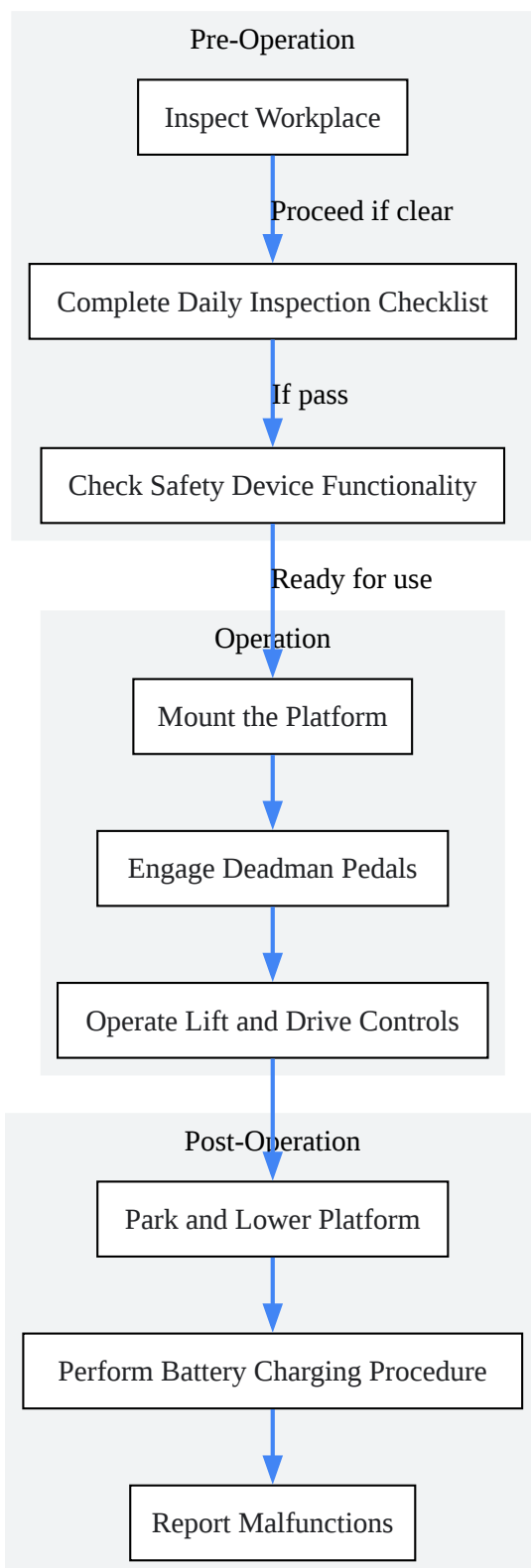
Essential Safety Information

Safe operation of the **LT052** is paramount. The following table summarizes the key hazard types and their associated safety protocols as outlined in the operational manual.

Hazard Category	Key Safety Protocols
Risk of Falling	- Ensure all safety devices are functioning correctly before use. - Do not operate the lifter if any decals are illegible or missing.
Electrocution	- The LT052 is not electrically insulated. - Maintain a minimum distance of 10 ft (3 m) from electrical power lines rated at 50,000 Volts or higher.
Stability	- Use extreme care when traveling with the operator's compartment in an elevated position. - Slow down for turns and on slippery surfaces to prevent sliding or tipping.
Crushing & Impact	- Be aware of your surroundings and potential overhead obstructions. - Yield the right-of-way to pedestrians and sound the horn at intersections or when visibility is limited.

Operational Plan: Step-by-Step Guidance

A systematic approach to the operation of the **LT052** is crucial for safety and efficiency. The following workflow outlines the key stages of operation from pre-use inspection to shutdown.



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Caption: LT052 Operational Workflow

A thorough daily inspection is a mandatory prerequisite for using the **LT052**. This procedure ensures the equipment is in safe working order.

- **Workplace Inspection:** Before operating the **LT052**, inspect the surrounding area for any hazards such as spills, overhead obstructions, or debris.
- **Daily Inspection Checklist:** Methodically complete the daily inspection checklist as provided in the manufacturer's manual. This includes, but is not limited to, checking fluid levels, tire condition, and the integrity of the lifting mechanism.
- **Safety Device Functionality:** Ensure that all safety devices, including the horn, emergency power off button, and deadman pedals, are functioning correctly.
- **Reporting:** Immediately report any malfunction or unsafe condition. The personnel lifter must not be operated until it is corrected.

Disposal Plan: End-of-Life Decommissioning

When the **LT052** reaches the end of its operational life, a structured decommissioning and disposal process must be followed to ensure safety and environmental compliance.

- **Assessment:** Conduct a thorough assessment of the lifter's condition to identify any potential hazards.
- **Isolation:** Safely isolate the personnel lifter from all power sources. This includes disconnecting the battery and ensuring the unit cannot be accidentally energized.
- **Dismantling:** The dismantling of the **LT052** should be carried out by qualified personnel. Components should be meticulously removed to minimize disruption and ensure safety.

Industrial equipment such as the **LT052** contains valuable materials that can be recycled.

Component	Disposal/Recycling Action
Batteries	Must be disposed of in accordance with local environmental regulations for hazardous waste. Lead-acid batteries are highly recyclable.
Metal Frame & Mast	Components such as copper, aluminum, and steel can be recovered and recycled by a certified scrap metal yard.
Electronic Components	Control panels, sensors, and wiring should be sent to a certified e-waste recycler to ensure proper handling of materials and data security.
Hydraulic Fluids	Must be drained and disposed of as hazardous waste according to environmental regulations.

To ensure responsible disposal, it is recommended to partner with a certified recycler who follows established environmental and data security standards. Some manufacturers may also offer take-back programs for their products.

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